

4-Methoxyglucobrassicin CAS number and chemical data

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Compound of Interest

Compound Name: **4-Methoxyglucobrassicin**

Cat. No.: **B122029**

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An In-depth Technical Guide to **4-Methoxyglucobrassicin** For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-Methoxyglucobrassicin**, a naturally occurring glucosinolate found in cruciferous vegetables. It covers its chemical identity, biosynthetic and metabolic pathways, and detailed experimental protocols for its study.

Chemical and Physical Data

4-Methoxyglucobrassicin is an indole glucosinolate found in plants of the Brassicaceae family, such as broccoli and cabbage.^{[1][2][3]} Its chemical information is summarized below.

Table 1: Chemical Identifiers for **4-Methoxyglucobrassicin**

Identifier	Value	Source(s)
CAS Number	83327-21-3	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₇ H ₂₂ N ₂ O ₁₀ S ₂	[1] [2] [4] [5]
IUPAC Name	[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl] 2-(4-methoxy-1H-indol-3-yl)-N-sulfooxyethanimidothioate	[6]
Synonyms	(4-Methoxy-3-indolylmethyl)glucosinolate, 4-Methoxyindol-3-methyl glucosinolate	[1] [2] [4] [5]
InChI	InChI=1S/C17H22N2O10S2/c1-27-10-4-2-3-9-13(10)8(6-18-9)5-12(19-29-31(24,25)26)30-17-16(23)15(22)14(21)11(7-20)28-17/h2-4,6,11,14-18,20-23H,5,7H2,1H3,(H,24,25,26)/t11-,14-,15+,16-,17+/m1/s1	[1] [4] [5]
InChIKey	IIAGSABLXRZUSE-UFRBAHOGSA-N	[1] [5] [6]
Canonical SMILES	COC1=CC=CC2=C1C(=CN2)CC(=NOS(=O)(=O)O)S[C@H]3--INVALID-LINK--CO)O)O">C@@HO	[6]

Table 2: Physicochemical Properties of **4-Methoxyglucobrassicin**

Property	Value	Source(s)
Molecular Weight	478.49 g/mol	[1][2][4]
Monoisotopic Mass	478.07158725 Da	[6]
Density (Predicted)	1.77 ± 0.1 g/cm ³	[2]
pKa (Predicted)	12.81 ± 0.70	[2]
Solubility	Soluble in water and polar organic solvents.	[1]
Appearance	Solid	[1]

Signaling and Metabolic Pathways

Glucosinolates are synthesized from amino acids and undergo a three-phase biosynthetic pathway: side-chain elongation, development of the core structure, and secondary side-chain modifications.[7]

Biosynthesis of 4-Methoxyglucobrassicin

4-Methoxyglucobrassicin is an indolic glucosinolate derived from the amino acid tryptophan.[8][9] The biosynthesis involves the conversion of Indole-3-yl-methyl glucosinolate (Glucobrassicin) to **4-Methoxyglucobrassicin**. This conversion is catalyzed by the cytochrome P450 enzyme CYP81F2, which hydroxylates the indole ring at the 4-position, followed by a methylation step.[10]

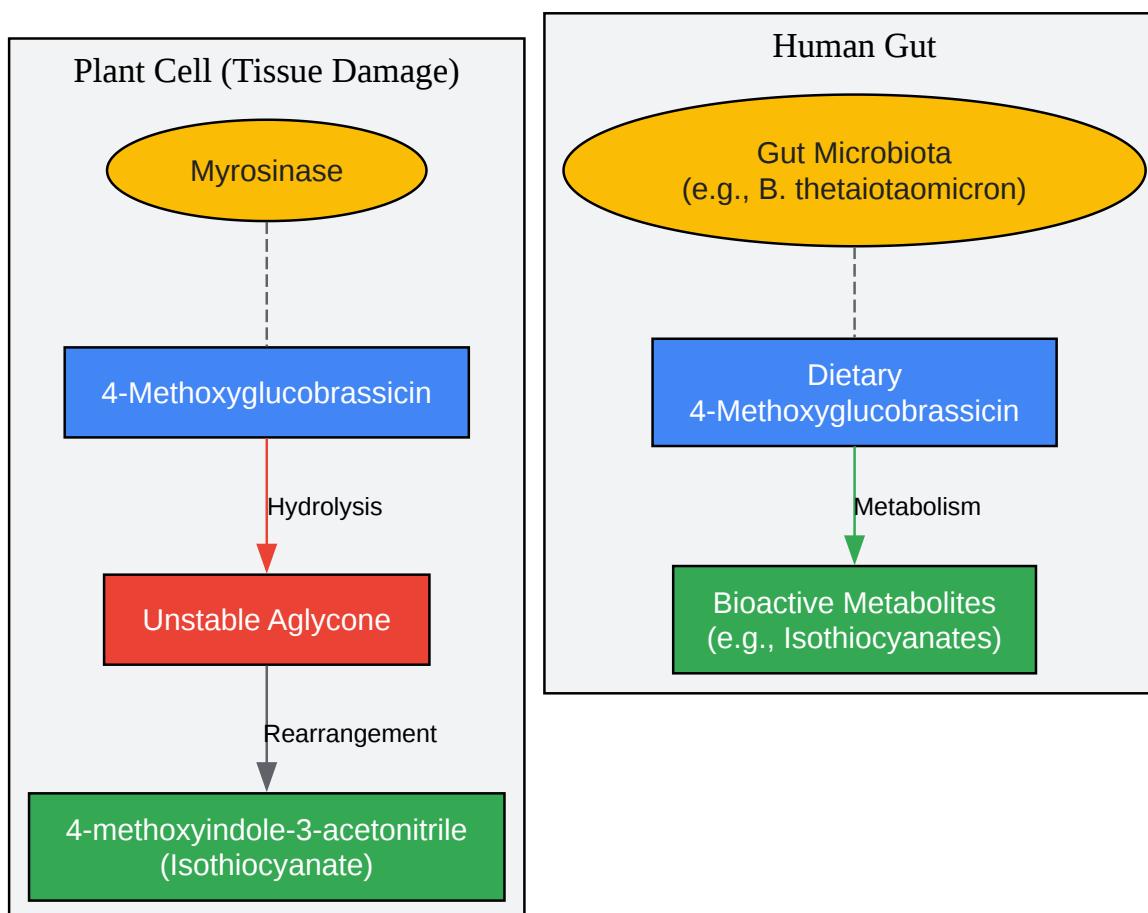


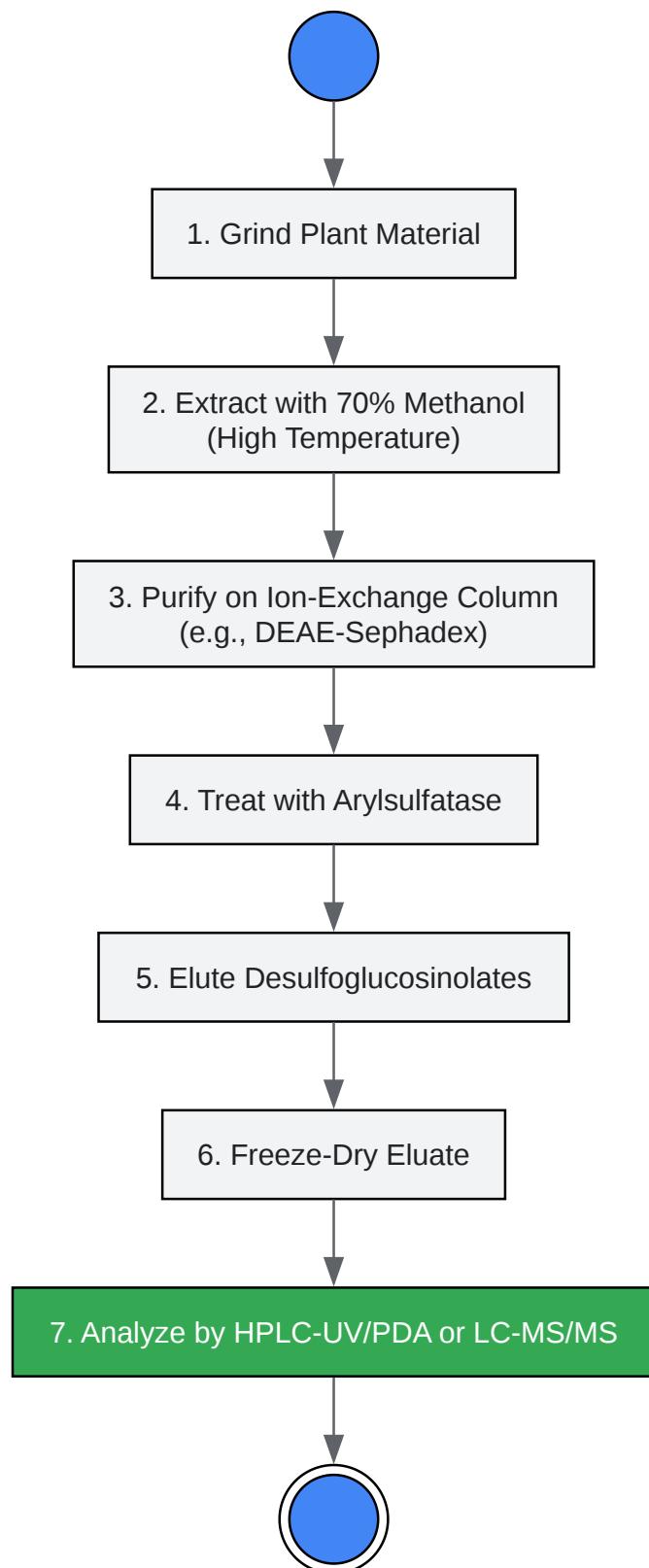
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Biosynthesis of **4-Methoxyglucobrassicin** from Tryptophan.

Metabolic Degradation

Upon tissue damage in plants, glucosinolates like **4-Methoxyglucobrassicin** are hydrolyzed by myrosinase enzymes.^[11] This reaction cleaves the glucose moiety, leading to an unstable aglycone that can rearrange to form various bioactive compounds, primarily isothiocyanates.^[8] ^[11] In the human gut, commensal bacteria such as *Bacteroides thetaiotaomicron* can also metabolize glucosinolates, converting them into chemopreventive isothiocyanates.^[12]



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